

Pentadecanoic-D29 Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Pentadecanoic-D29 acid

Cat. No.: B588451

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An In-depth Exploration of its Properties, Synthesis, and Application as an Internal Standard in Mass Spectrometry

Introduction: The Significance of Pentadecanoic Acid and its Isotopically Labeled Analog

Pentadecanoic acid (C15:0) is a saturated odd-chain fatty acid that has garnered increasing interest in the scientific community.[1][2] Unlike its even-chain counterparts, pentadecanoic acid is not readily synthesized by the human body and is primarily obtained through dietary sources such as dairy fat and ruminant meat.[1] Emerging research suggests a potential link between higher circulating levels of C15:0 and a reduced risk of various chronic diseases, positioning it as a molecule of significant interest in metabolic and cardiovascular research.[2]

To accurately quantify endogenous levels of pentadecanoic acid in complex biological matrices, a robust and precise analytical methodology is paramount. This is where **Pentadecanoic-D29 acid**, a stable isotope-labeled analog of pentadecanoic acid, plays a critical role. By replacing all 29 hydrogen atoms with deuterium, this isotopologue serves as an ideal internal standard for mass spectrometry-based quantification, a technique known as stable isotope dilution analysis.

This technical guide provides a comprehensive overview of **Pentadecanoic-D29 acid**, covering its fundamental properties, principles of its synthesis, and detailed protocols for its application in quantitative analytical methods. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to effectively utilize this essential tool in their studies.

Physicochemical Properties of Pentadecanoic-D29 Acid

A thorough understanding of the physicochemical properties of **Pentadecanoic-D29 acid** is essential for its proper handling, storage, and application. The key identifiers and characteristics of this compound are summarized in the table below.

Property	Value	Source(s)
CAS Number	130348-95-7	[3]
Molecular Formula	C ₁₅ HD ₂₉ O ₂	[3][4]
Molecular Weight	271.6 g/mol	[3]
Appearance	Solid	[4]
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).	[5]
Storage	Recommended to be stored at -20°C.	[5]

Synthesis and Quality Control

The synthesis of highly deuterated compounds like **Pentadecanoic-D29 acid** is a complex process that is typically proprietary to specialized chemical synthesis companies. However, the general principles involve the use of deuterated starting materials and reagents in a multi-step synthetic route. Common strategies for deuterium labeling of fatty acids may include:

- **Catalytic Deuteration:** Utilizing deuterium gas (D_2) and a metal catalyst to saturate a precursor molecule containing double or triple bonds.
- **Deuterium Exchange:** Exchanging protons for deuterons on a precursor molecule under specific reaction conditions, often catalyzed by an acid or a base in the presence of a deuterium source like D_2O .
- **Building Block Approach:** Synthesizing the molecule from smaller, pre-deuterated building blocks.

Quality Control and Isotopic Purity Assessment

Ensuring the quality and isotopic purity of **Pentadecanoic-D29 acid** is critical for its function as an internal standard. The primary quality control parameter is the isotopic purity, which refers to the percentage of the compound that is fully deuterated (d_{29}) versus molecules with fewer deuterium atoms (d_0 to d_{28}).^[6]

High-resolution mass spectrometry (HRMS) is the definitive technique for assessing isotopic purity.^{[7][8][9]} By analyzing the isotopic distribution of the molecular ion, the relative abundance of each isotopologue can be determined. For **Pentadecanoic-D29 acid**, a high-quality standard should exhibit a dominant peak corresponding to the fully deuterated molecule and minimal contributions from lower mass isotopologues.^[6] Nuclear Magnetic Resonance (NMR) spectroscopy can also be employed to confirm the positions of deuterium labeling and the overall structural integrity of the molecule.^[8]

Application as an Internal Standard in Mass Spectrometry

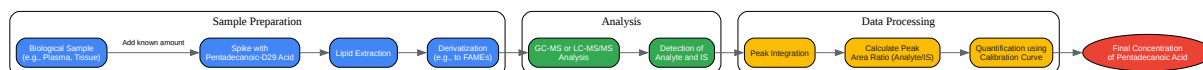
The primary application of **Pentadecanoic-D29 acid** is as an internal standard for the accurate quantification of its non-deuterated counterpart, pentadecanoic acid, in biological samples using mass spectrometry, typically coupled with either gas chromatography (GC-MS) or liquid chromatography (LC-MS).^{[4][10]}

The principle of stable isotope dilution analysis hinges on the near-identical chemical and physical properties of the analyte and its deuterated internal standard.^[10] This ensures that both compounds behave similarly during sample preparation steps such as extraction,

derivatization, and injection, as well as during ionization in the mass spectrometer. Any sample loss or variation during these steps will affect both the analyte and the internal standard equally, allowing for a highly accurate and precise measurement of the analyte's concentration based on the ratio of their respective signals.

Experimental Workflow: Quantification of Pentadecanoic Acid in a Biological Matrix

The following diagram illustrates a typical workflow for the quantification of pentadecanoic acid in a biological sample using **Pentadecanoic-D29 acid** as an internal standard.



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